

PF-AKT400 Technical Specifications

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Compound Focus: PF-AKT400

Cat. No.: S548344

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The table below summarizes the core technical data for **PF-AKT400**, an ATP-competitive Akt inhibitor [1] [2].

Property	Details
CAS Number	1004990-28-6 [1] [2]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [1] [2]
Molecular Weight	400.43 g/mol [1] [2]
Purity	≥ 98% (by HPLC) [1] [2]
Short-Term Storage	0°C (for 3 years as a powder) [1]
Long-Term Storage	-20°C (for 3 years as a powder) [1] [2]
Solubility	≥ 100 mg/mL in DMSO (hygroscopic) [1]
In Solvent (Stock Solution)	-80°C for 2 years; -20°C for 1 year [1]

Handling and Experimental Preparation

Based on the available data, here are the recommended handling and preparation procedures:

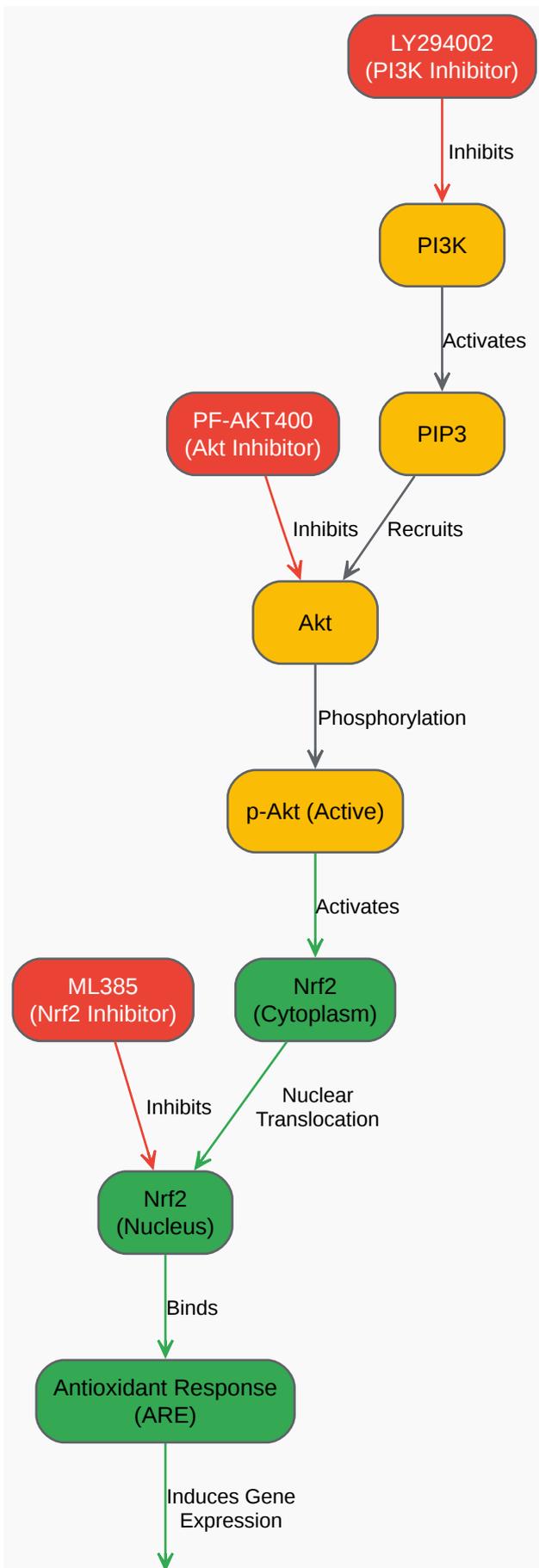
- **Solvent and Stock Solutions:** **PF-AKT400** is highly soluble in **DMSO** and can be prepared as a concentrated stock solution (e.g., 100 mM) [1].
- **Solution Stability:** Aliquot and store stock solutions at **-80°C for 2 years or -20°C for 1 year** to prevent loss of activity from repeated freeze-thaw cycles [1].
- **In Vivo Dosing:** For animal studies, **PF-AKT400** is typically administered orally. In PC3 prostate carcinoma xenograft models, doses of **75-100 mg/kg, twice daily**, showed significant tumor growth inhibition [1].

Research Context of Akt Inhibition

PF-AKT400 is a broadly selective, potent, ATP-competitive inhibitor of Akt (PKB α), with an **IC₅₀ of 0.5 nM** and over **900-fold selectivity** for Akt over PKA [1]. The PI3K/Akt signaling pathway is a central research focus.

- **Pathway Role:** The **PI3K/Akt pathway** is crucial in regulating oxidative stress and apoptosis [3] [4]. Akt activation phosphorylates and activates Nrf2, a key transcription factor for antioxidant response [3] [4].
- **Experimental Use of Inhibitors:** Researchers commonly use inhibitors like **PF-AKT400**, **LY294002 (PI3K inhibitor)**, and **ML385 (Nrf2 inhibitor)** to probe this pathway's function and validate mechanisms of protective substances [3] [4].

The following diagram illustrates the signaling pathway involving Akt and the points of inhibition for these research tools:



Antioxidant
& Cytoprotective
Effects

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This diagram shows the PI3K/Akt/Nrf2 signaling axis and where common research inhibitors act. Using **PF-AKT400** and other inhibitors helps confirm the role of this pathway in cellular responses to oxidative stress [3] [4].

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References

1. PF-AKT400 (AKT protein kinase inhibitor) [medchemexpress.com]
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3. The PI3K/Akt-Nrf2 Signaling Pathway and Mitophagy ... [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [PF-AKT400 Technical Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548344#pf-akt400-storage-conditions>]

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